

Application Note: Reconstitution and Preparation of Leukotriene C4-d5 Stock Solutions

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Compound of Interest

Compound Name: *Leukotriene C4-d5*

Cat. No.: *B564337*

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Audience: Researchers, scientists, and drug development professionals.

This document provides detailed protocols for the reconstitution, preparation, and handling of **Leukotriene C4-d5** (LTC4-d5) stock solutions. LTC4-d5 is a deuterated analog of Leukotriene C4, primarily utilized as an internal standard for the quantification of endogenous LTC4 levels by mass spectrometry (GC-MS or LC-MS)[1][2]. Accurate preparation of stock solutions is critical for obtaining reliable and reproducible experimental results.

Physicochemical Properties and Storage

Leukotriene C4-d5 is a complex lipid molecule with specific solubility and stability characteristics. The quantitative data below has been summarized from supplier technical data sheets.

Property	Value	Reference
Formal Name	5S-hydroxy-6R-(S-glutathionyl)-7E,9E,11Z,14Z-d5-eicosatetraenoic acid	[1][2]
CAS Number	1441421-73-3	[1]
Molecular Formula	C ₃₀ H ₄₂ D ₅ N ₃ O ₉ S	
Formula Weight	630.8 g/mol	
Purity	≥99% deuterated forms	
Typical Formulation	A solution in ethanol	
Storage Temperature	-80°C	
Stability	≥ 1 year at -80°C	
λ _{max}	280 nm	
Solubility	DMF: 50 mg/mL DMSO: 50 mg/mL Ethanol: 1 mg/mL Ethanol:H ₂ O (95:5): 2 mg/mL PBS (pH 7.2): 0.1 mg/mL	

Safety and Handling Precautions

Leukotriene C4-d5 is intended for research use only. Standard laboratory safety practices should be strictly followed.

- **Personal Protective Equipment (PPE):** Always wear a lab coat, safety glasses, and chemical-resistant gloves when handling the compound.
- **Ventilation:** Handle the compound, especially organic solvent solutions, in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.
- **Contact:** Avoid contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water.

- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations.

Experimental Protocols

Protocol 1: Handling and Preparation of a Primary Stock Solution

Leukotriene C4-d5 is typically shipped on dry ice as a pre-dissolved solution in an organic solvent, such as ethanol. The following protocol outlines the steps for preparing a primary stock solution from this formulation.

Materials:

- **Leukotriene C4-d5** in ethanol (as supplied)
- Anhydrous ethanol, HPLC grade or higher
- Gas-tight Hamilton syringe or calibrated positive-displacement pipette
- Sterile, amber glass vials with PTFE-lined caps
- Argon or nitrogen gas

Methodology:

- **Equilibration:** Upon receipt, store the vial at -80°C. Before opening, allow the vial to equilibrate to room temperature for at least 30 minutes. This prevents condensation of atmospheric moisture inside the vial, which can affect the compound's stability and concentration.
- **Solvent Evaporation (Optional):** The compound is often supplied in a known volume of ethanol (e.g., 25 µg in 250 µL ethanol, resulting in a 100 µg/mL solution). If a different solvent is required, the original ethanol can be evaporated under a gentle stream of inert gas (argon or nitrogen). Avoid heating the sample.
- **Reconstitution:** Once the original solvent is evaporated, add a precise volume of the desired solvent (e.g., DMF, DMSO, or ethanol) to the vial to achieve a target concentration. For example, adding 250 µL of DMF to 25 µg of dried LTC4-d5 will create a 100 µg/mL primary stock solution.

- **Mixing:** Vortex the vial gently for 10-15 seconds to ensure the compound is fully dissolved and the solution is homogeneous.
- **Storage:** The primary stock solution should be aliquoted into smaller volumes in amber glass vials to minimize freeze-thaw cycles. Overlay the solution with an inert gas before capping tightly. Store all aliquots at -80°C.

Protocol 2: Preparation of Aqueous Working Solutions

Due to the limited solubility of LTC4-d5 in aqueous buffers, it is crucial to prepare these solutions fresh from the organic primary stock just before use. Do not store aqueous solutions for extended periods.

Materials:

- Primary stock solution of LTC4-d5 (e.g., 100 µg/mL in ethanol)
- Phosphate-buffered saline (PBS, pH 7.2) or other desired aqueous buffer
- Calibrated micropipettes and sterile tips

Methodology:

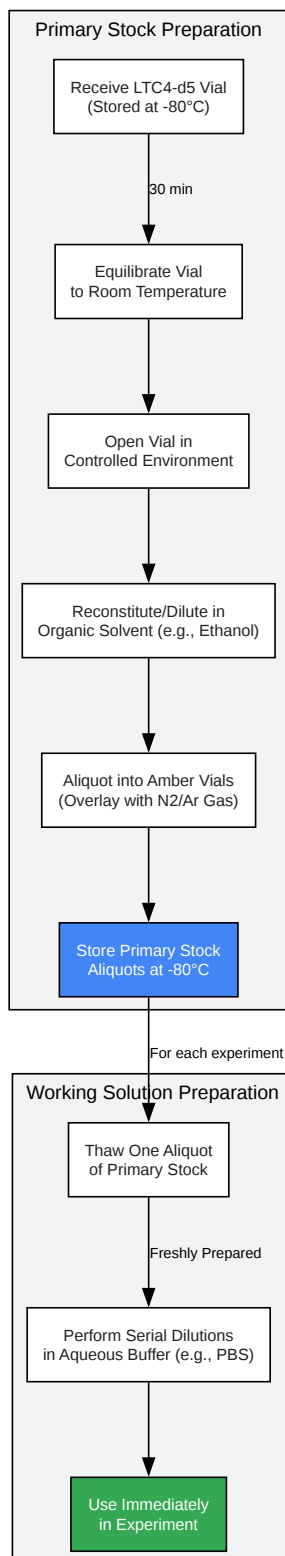
- **Retrieve Stock:** Remove one aliquot of the primary stock solution from the -80°C freezer and allow it to thaw at room temperature.
- **Intermediate Dilution (Optional but Recommended):** Perform an intermediate dilution in the primary solvent. For example, dilute the 100 µg/mL stock 1:10 in ethanol to create a 10 µg/mL solution. This minimizes the amount of organic solvent transferred to the final aqueous solution.
- **Final Aqueous Dilution:** To prepare a working solution, add a small volume of the organic stock to the aqueous buffer. For example, to make a 100 ng/mL working solution in PBS, add 10 µL of the 10 µg/mL intermediate stock to 990 µL of PBS.
- **Mixing:** Mix thoroughly by gentle vortexing or inversion. The final concentration of the organic solvent should be kept to a minimum (typically <0.5%) to avoid affecting biological assays.

- Immediate Use: Use the freshly prepared aqueous working solution immediately. As solubility in PBS is low (0.1 mg/ml), precipitation may occur over time.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for preparing LTC4-d5 stock and working solutions.

Workflow for LTC4-d5 Solution Preparation

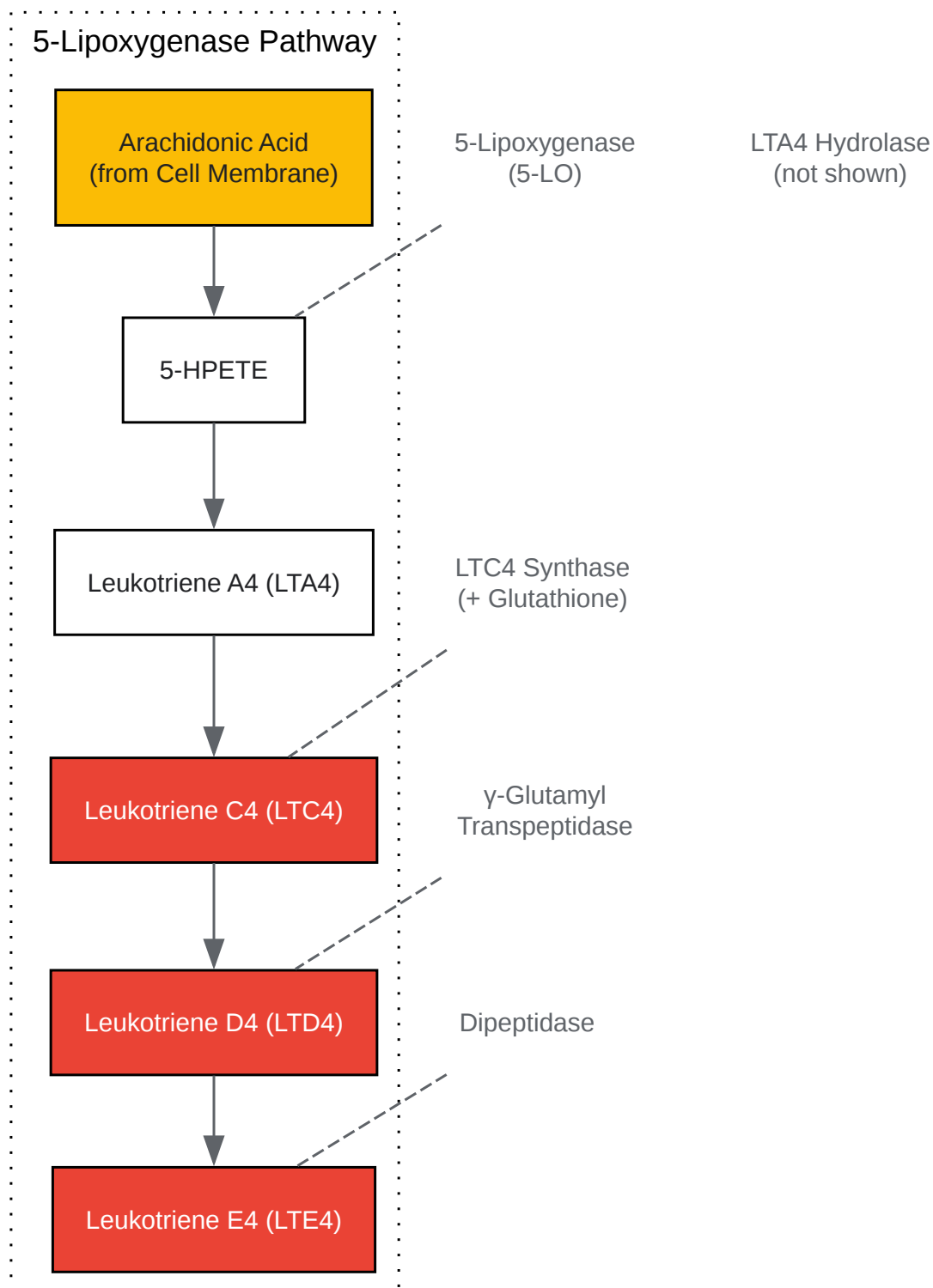
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Caption: Workflow for preparing LTC4-d5 primary and working solutions.

Biological Context: The Cysteinyl Leukotriene Pathway

Leukotriene C4 is the parent of the cysteinyl leukotrienes, potent lipid mediators of inflammation and allergic reactions. It is synthesized from arachidonic acid via the 5-lipoxygenase (5-LO) pathway. LTC4 is subsequently metabolized to LTD4 and LTE4, which also possess biological activity. Understanding this pathway is crucial for interpreting experimental results where LTC4-d5 is used as an internal standard.

Simplified Cysteinyl Leukotriene Synthesis Pathway

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Caption: Simplified biosynthesis pathway of cysteinyl leukotrienes.

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References

- 1. Leukotriene C4-d5 | CAS 1441421-73-3 | Cayman Chemical | Biomol.de [biomol.com]
- 2. caymanchem.com [caymanchem.com]
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